

# 4-Pentylbenzoyl chloride chemical properties

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## Compound of Interest

Compound Name: **4-Pentylbenzoyl chloride**

Cat. No.: **B1345984**

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## An In-depth Technical Guide to the Chemical Properties of **4-Pentylbenzoyl Chloride**

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical reagents is paramount. This guide provides a detailed overview of the core chemical properties, synthesis, and reactivity of **4-Pentylbenzoyl chloride** (CAS No: 49763-65-7), a key intermediate in various organic syntheses.

## Core Chemical and Physical Properties

**4-Pentylbenzoyl chloride** is a liquid at room temperature.[\[1\]](#) Its fundamental physical and chemical identifiers are summarized below, providing a quantitative basis for its handling and use in experimental settings.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>15</sub> ClO	[2][3][4]
Molecular Weight	210.70 g/mol	[1][5]
Appearance	Liquid	[1]
Density	1.036 g/mL at 25 °C	[1]
Refractive Index	n <sub>20/D</sub> 1.53	[1]
Boiling Point	95 °C at 0.20 mmHg	[6]
Flash Point	113 °C (235.4 °F) - closed cup	[1]
InChI Key	FBBRKYLXMNQFQU-UHFFFAOYSA-N	[2]

## Spectroscopic Data

Spectroscopic analysis is crucial for the verification and quality control of chemical compounds. While detailed spectra are often proprietary, the following information has been noted in public databases.

Spectroscopy	Details	Reference
<sup>1</sup> H NMR	A proton NMR spectrum is available. The spectrum was recorded using deuterated chloroform (CDCl <sub>3</sub> ) as the solvent.	[7][8]
Mass Spectrometry	Mass spectrometry data is available, which is essential for determining the compound's molecular weight and fragmentation pattern.	[5]

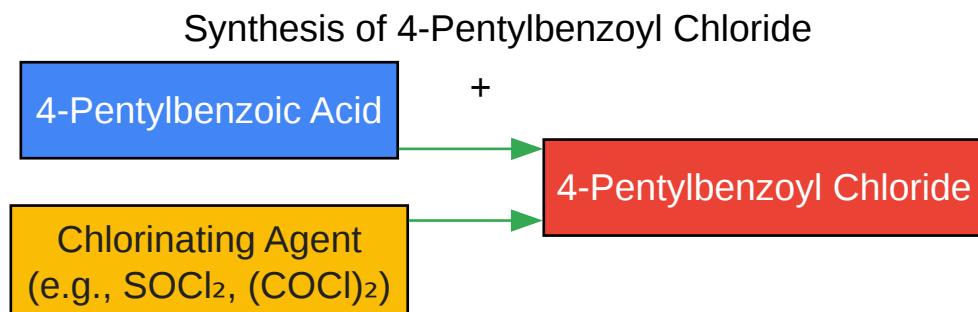
## Reactivity and Stability

As an acyl chloride, **4-Pentylbenzoyl chloride** exhibits reactivity characteristic of this functional group. It is a potent acylating agent.

- Hydrolysis: It reacts vigorously with water and moisture, leading to hydrolysis that yields 4-pentylbenzoic acid and corrosive hydrochloric acid gas.[9][10] This necessitates handling under anhydrous conditions.[9]
- Acylation Reactions: It readily reacts with nucleophiles. Alcohols are converted to their corresponding esters, and amines to amides.[9] These reactions are fundamental in the synthesis of a wide array of more complex molecules.
- Friedel-Crafts Acylation: In the presence of a Lewis acid catalyst, such as aluminum chloride, **4-Pentylbenzoyl chloride** can acylate aromatic compounds, forming substituted ketones.[9]
- Stability and Storage: The compound is moisture-sensitive.[11] For long-term stability, it should be stored in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) in a cool, dry, and well-ventilated area.[10][11] It is incompatible with water, alcohols, amines, strong bases, and strong oxidizing agents.[10]

## Key Reactions and Synthesis

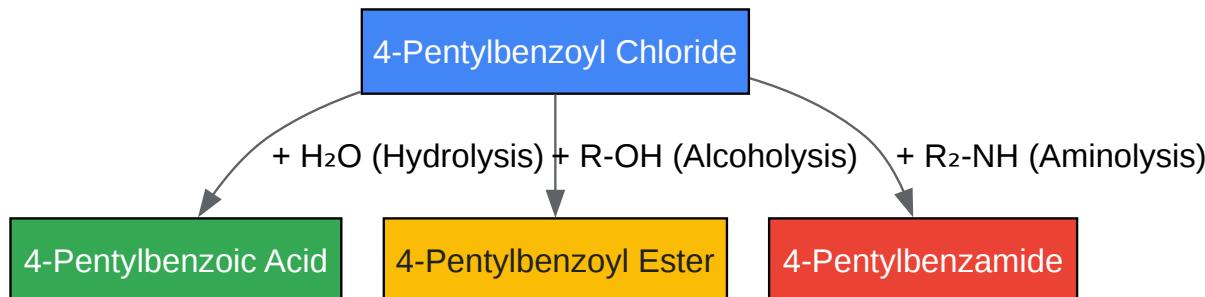
The chemical utility of **4-Pentylbenzoyl chloride** is defined by its reactions. The diagrams below illustrate its synthesis and primary reactive pathways.



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### Synthesis of 4-Pentylbenzoyl Chloride.

## Key Reactions of 4-Pentylbenzoyl Chloride

[Click to download full resolution via product page](#)Key reactions of **4-Pentylbenzoyl Chloride**.

## Experimental Protocols

### Synthesis of 4-Pentylbenzoyl Chloride

A well-established method for the preparation of 4-alkylbenzoyl chlorides is documented in *Organic Syntheses*.<sup>[6]</sup> The following protocol is an adaptation of that procedure.

Caution: This reaction should be performed in a well-ventilated fume hood, as it involves corrosive and moisture-sensitive reagents and produces HCl gas.

#### Materials:

- n-Pentylbenzene
- Oxalyl chloride
- Aluminum chloride (anhydrous)
- Methylene chloride (dry)
- Crushed ice
- Calcium chloride
- Anhydrous sodium sulfate

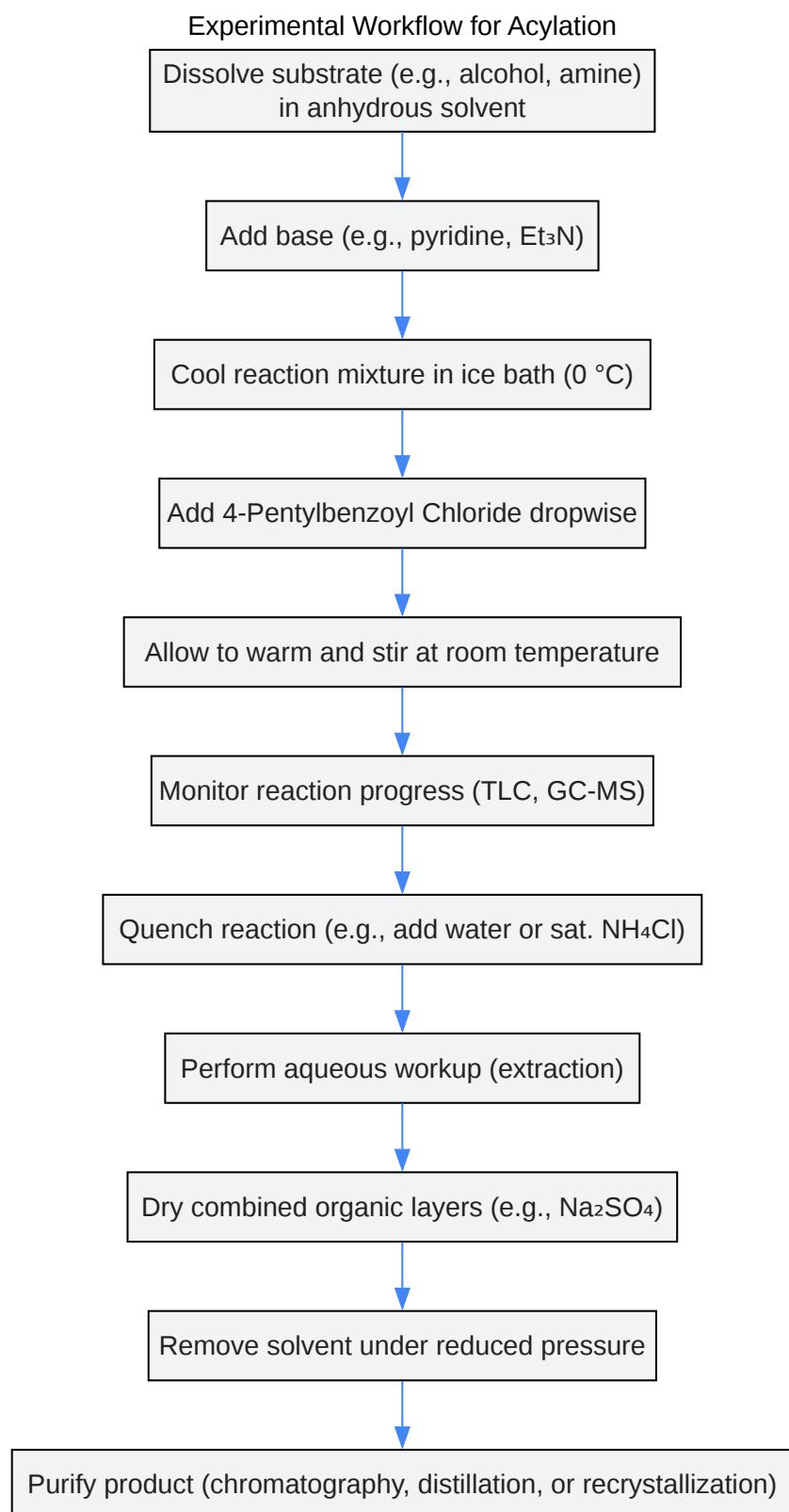
- Ether

Procedure:

- In a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser (with a gas outlet tube), a mixture of oxalyl chloride and anhydrous aluminum chloride in dry methylene chloride is prepared and stirred.
- A solution of n-pentylbenzene in dry methylene chloride is added dropwise from the dropping funnel to the stirred mixture at a controlled temperature (typically 0–5 °C).
- After the addition is complete, the reaction mixture is stirred for an additional period at room temperature to ensure the reaction goes to completion.
- The reaction mixture volume is reduced by distillation to remove excess solvent and volatile byproducts.<sup>[6]</sup>
- The concentrated solution is cooled in an ice-salt bath and then slowly poured onto a stirred mixture of crushed ice and calcium chloride, maintaining the temperature below 5 °C.<sup>[6]</sup>
- The organic layer is quickly separated, washed with cold water and a cold, dilute potassium hydroxide solution to remove acidic impurities, and then washed again with cold water.<sup>[6]</sup>
- The organic layer is dried over anhydrous sodium sulfate.
- The drying agent is removed by filtration, and the solvent is evaporated under reduced pressure.
- The resulting crude product is purified by vacuum distillation to yield pure **4-pentylbenzoyl chloride**, which has a boiling point of 95°C at 0.20 mm Hg.<sup>[6]</sup>

## General Workflow for Acylation Reactions

The following diagram outlines a typical workflow for using **4-Pentylbenzoyl chloride** as an acylating agent.



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Workflow for a typical acylation reaction.

## Safety and Hazard Information

**4-Pentylbenzoyl chloride** is a corrosive material that requires careful handling. Adherence to safety protocols is essential.

Hazard Category	Details	Reference
GHS Pictogram	GHS05 (Corrosion)	[1]
Signal Word	Danger	[1][12]
Hazard Statements	H314: Causes severe skin burns and eye damage.	[5][12]
Hazard Class	Skin Corrosion (Category 1B), Serious Eye Damage (Category 1)	[5]
Storage Class	8A - Combustible corrosive hazardous materials	
Precautionary Statements	P260, P264, P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310, P363, P405, P501	[5][12]
Personal Protective Equipment	Face shield, chemical-resistant gloves, safety goggles, and a suitable respirator are recommended.	

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